The Discovery and Identification of MCTR3: A Technical Guide

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Compound of Interest

Compound Name:	*MCTR3*
CAS No.:	*1784701-63-8*
Cat. No.:	*B593553*

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Abstract

Maresin Conjugate in Tissue Regeneration 3 (**MCTR3**) is a novel member of the Specialized Pro-Resolving Mediators (SPMs) family, a class of lipid mediators that actively orchestrate the resolution of inflammation and promote tissue repair. Derived from the omega-3 fatty acid docosahexaenoic acid (DHA), **MCTR3** has demonstrated potent pro-resolving and tissue-regenerative activities in a variety of preclinical models. This technical guide provides a comprehensive overview of the discovery, identification, and characterization of **MCTR3**, with a focus on the key experimental data, detailed methodologies, and the elucidated signaling pathways involved in its bioactions.

Discovery and Structural Identification

MCTR3 was first identified as part of a new family of maresin conjugates that play a crucial role in linking the resolution of infectious inflammation to tissue regeneration.[1] The complete stereochemistry of **MCTR3** was established as 13R-cysteinyl, 14S-hydroxy-4Z,7Z,9E,11E,13R,14S,16Z,19Z-docosahexaenoic acid.[1][2] This structural elucidation was

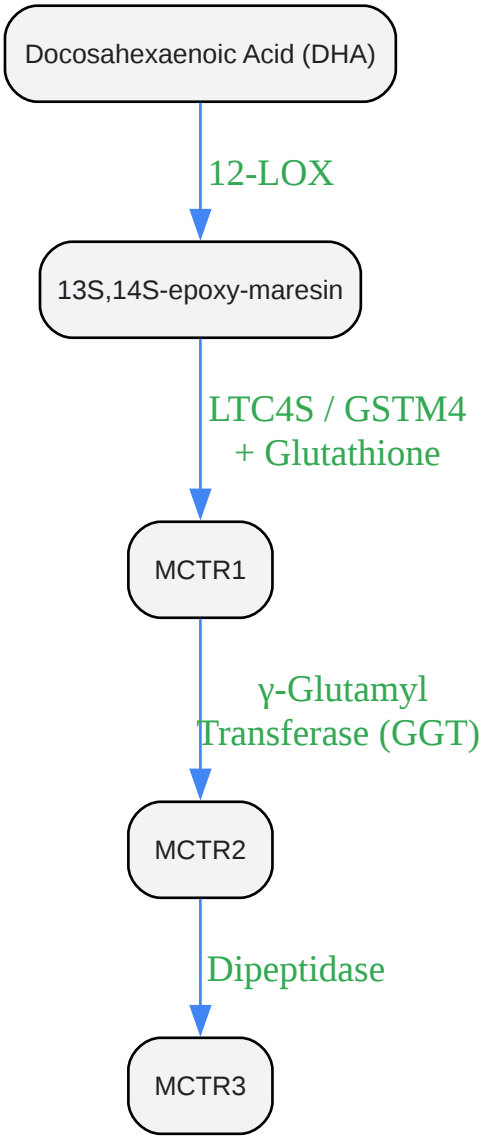
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achieved through a combination of liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis of endogenously produced molecules from human macrophages and mouse exudates, and matching their physical and biological properties with those of synthetic, stereochemically defined standards.[1][2]

Biosynthesis of **MCTR3**

The biosynthesis of **MCTR3** is a multi-step enzymatic cascade originating from DHA.[3] The pathway is initiated in macrophages by the enzyme 12-lipoxygenase (12-LOX), which converts DHA into a 13S,14S-epoxy-maresin intermediate.[4] This epoxide is then conjugated with glutathione by either leukotriene C4 synthase (LTC4S) or glutathione S-transferase Mu 4 (GSTM4) to form MCTR1.[3] Subsequently, MCTR1 is converted to MCTR2 by γ-glutamyl transferase (GGT).[3] Finally, a dipeptidase cleaves the cysteinyl-glycinyl bond of MCTR2 to yield **MCTR3**.[3]

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Caption: Biosynthetic pathway of **MCTR3** from DHA. (Max Width: 760px)

Quantitative Data on Bioactions

MCTR3 exhibits potent biological activities at nanomolar concentrations. The following tables summarize key quantitative data from seminal studies.

Table 1: Effect of **MCTR3** on Planaria Tissue Regeneration

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Treatment	Concentration (nM)	Time to 50% Regeneration (T50) (days)
Vehicle	-	~2.7
MCTR3	1	~1.8
MCTR3	100	~1.8

Data sourced from Dalli et al., 2016.[1]

Table 2: Pro-resolving Actions of MCTR3 in Mouse E. coli Peritonitis Model

Treatment (at onset)	Dose (ng/mouse)	Reduction in Neutrophil Infiltration	Shortening of Resolution Interval (Ri)
MCTR3	50	~50%	to ~9 hours

Treatment (at peak)	Dose (ng/mouse)	Increase in Bacterial Phagocytosis	Promotion of Efferocytosis
MCTR3	100	~15-50%	~30%

Data sourced from Dalli et al., 2016.[5]

Table 3: Effect of MCTR3 on Human Phagocyte Function

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Cell Type	MCTR3 Concentration	Effect	Magnitude of Effect
Neutrophils	1 pM - 100 pM	Increased Phagocytosis of E. coli	~60% increase
Macrophages	1 nM	Increased Phagocytosis of E. coli	Significant increase

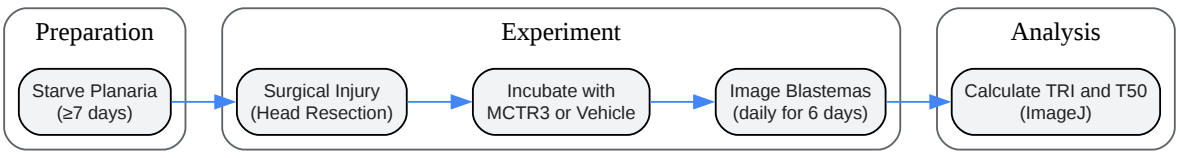
Data sourced from Dalli et al., 2016.[1]

Experimental Protocols

Planaria Tissue Regeneration Assay

This assay assesses the ability of **MCTR3** to promote tissue regeneration in Dugesia japonica.

- Animal Preparation: Planaria are starved for at least 7 days prior to the experiment.[1]
- Surgical Injury: The head of the planarian is surgically removed post-ocularly.[1]
- Treatment: The posterior portions of the planaria are placed in spring water containing either vehicle (0.01% EtOH) or **MCTR3** at the desired concentrations (e.g., 1 nM and 100 nM).[1]
- Assessment: Tissue regeneration is monitored over a 6-day period by capturing images of the regenerating blastemas at 24-hour intervals.[1]
- Data Analysis: The images are analyzed using software such as ImageJ to determine a tissue regeneration index (TRI), and the time to 50% regeneration (T50) is calculated.[1]



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Caption: Workflow for the planaria tissue regeneration assay. (Max Width: 760px)

Mouse Model of E. coli Peritonitis

This in vivo model is used to evaluate the pro-resolving and anti-inflammatory effects of **MCTR3**.

- Animal Model: FVB mice (6-8 weeks old) are used.[1]
- Induction of Peritonitis: Mice are administered an intraperitoneal (i.p.) injection of E. coli (e.g., 105 CFU/mouse).[1]
- Treatment:
  - Prophylactic: **MCTR3** (e.g., 50 ng/mouse) or vehicle is administered i.p. 5 minutes before E. coli inoculation.[1]
  - Therapeutic: **MCTR3** (e.g., 100 ng/mouse) or vehicle is administered i.p. 12 hours after E. coli inoculation.[1]
- Sample Collection: Peritoneal exudates are collected at various time points.[1]
- Analysis:
  - Leukocyte Infiltration: Leukocyte populations in the exudates are quantified using flow cytometry.[1]
  - Phagocytosis and Efferocytosis: Bacterial phagocytosis by leukocytes and efferocytosis of apoptotic neutrophils by macrophages are assessed using flow cytometry with fluorescently labeled antibodies and bacteria.[1]
  - Lipid Mediator Profiling: Endogenous lipid mediators are extracted from the exudates and analyzed by LC-MS/MS.[1]

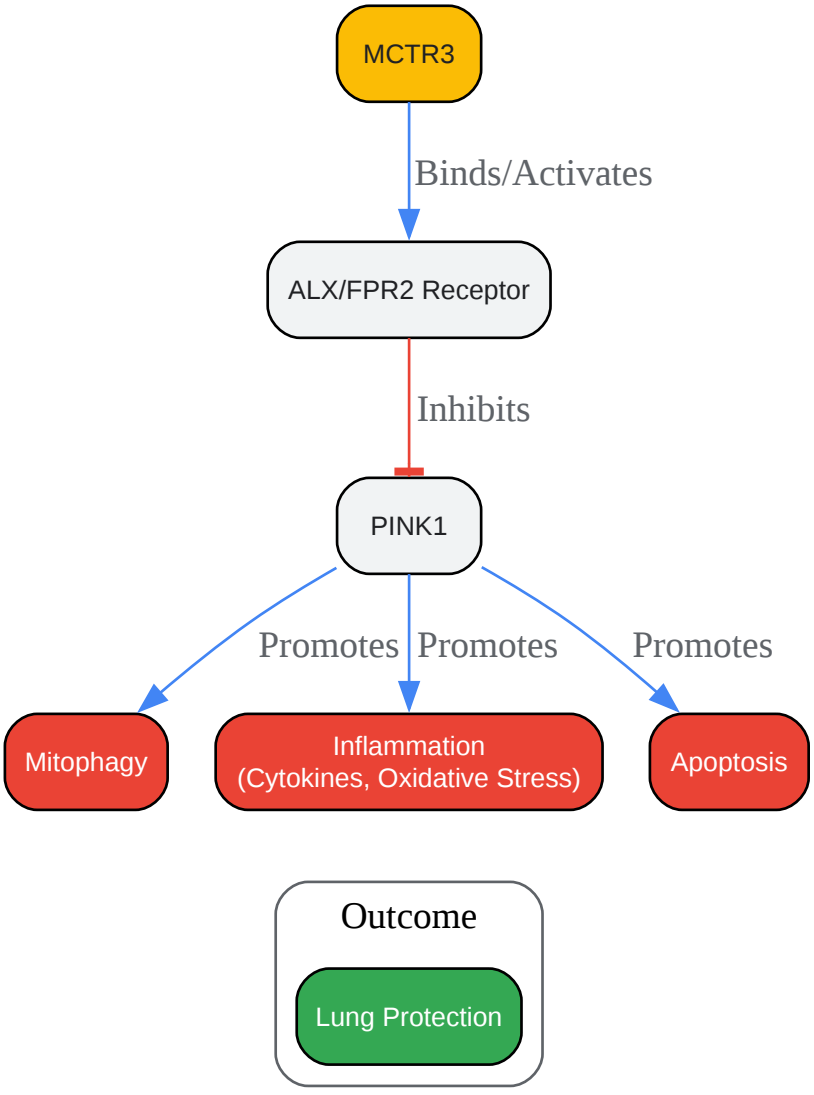
Signaling Pathways

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MCTR3 exerts its biological effects through the activation of specific signaling pathways. Two key pathways have been identified to date.

ALX/PINK1 Signaling Pathway in Acute Lung Injury

In the context of lipopolysaccharide (LPS)-induced acute lung injury (ALI), **MCTR3** has been shown to be protective through the modulation of the ALX/PINK1 signaling pathway.[6] **MCTR3** is proposed to interact with the ALX receptor (also known as FPR2), leading to the downregulation of PTEN-induced putative kinase 1 (PINK1).[6] This, in turn, inhibits excessive mitophagy, reduces inflammatory cytokine production, alleviates oxidative stress, and decreases apoptosis in pulmonary epithelial cells.[6]



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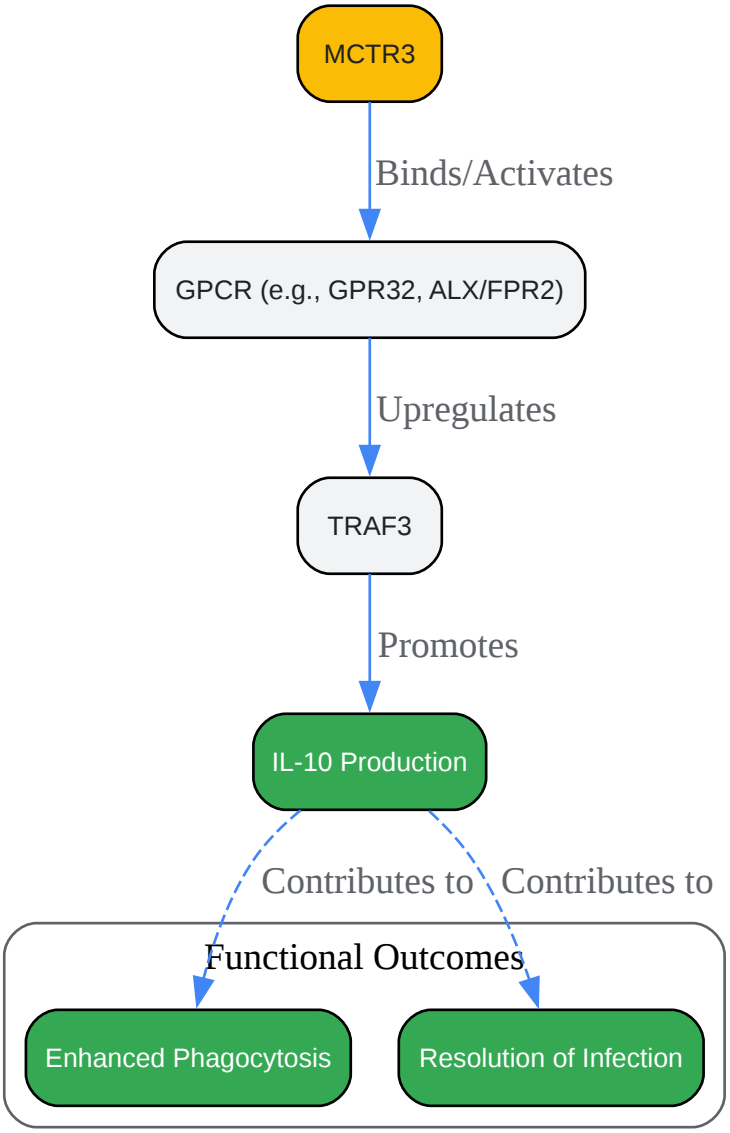
Caption: MCTR3 signaling via the ALX/PINK1 pathway in ALI. (Max Width: 760px)

TRAF3 Signaling Pathway

Recent evidence suggests that cysteinyl-SPMs, including **MCTR3**, can activate primordial pathways that link inflammation resolution and tissue regeneration. One such pathway involves the TNF receptor-associated factor 3 (TRAF3). It is proposed that **MCTR3** upregulates TRAF3, which in turn can lead to an increase in the production of the anti-inflammatory cytokine Interleukin-10 (IL-10). This pathway enhances phagocyte functions and promotes the resolution of infection.

While the direct receptor for **MCTR3** in this pathway is yet to be definitively identified, SPMs often signal through G-protein coupled receptors (GPCRs) such as GPR32 and ALX/FPR2.[7] [8]

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Caption: Proposed **MCTR3** signaling via the TRAF3 pathway. (Max Width: 760px)

Conclusion

The discovery and characterization of **MCTR3** have unveiled a potent endogenous mediator with significant therapeutic potential for a range of inflammatory conditions. Its ability to both resolve inflammation and actively promote tissue regeneration makes it a compelling candidate for further investigation in drug development. This technical guide provides a foundational understanding of **MCTR3** for researchers and scientists, summarizing the key findings and methodologies that have been pivotal in elucidating its structure and function. Future research

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will likely focus on definitively identifying its cognate receptor(s) and further delineating its signaling pathways to fully harness its therapeutic promise.

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